

An In-depth Technical Guide to Tribasic Ammonium Citrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ammonium citrate tribasic*

Cat. No.: *B12063554*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tribasic ammonium citrate, a versatile compound with significant applications across various scientific disciplines. This document details its chemical identity, physicochemical properties, and key applications, with a focus on its utility in research, analytical chemistry, and pharmaceutical development. Detailed experimental protocols and workflow visualizations are provided to assist in practical laboratory applications.

Chemical Identification and Synonyms

Tribasic ammonium citrate is the triammonium salt of citric acid. It is crucial to properly identify this compound for procurement, regulatory compliance, and scientific accuracy.

Identifier	Value
CAS Number	3458-72-8[1][2]
EC Number	222-394-5[3][4]
IUPAC Name	Ammonium 2-hydroxypropane-1,2,3-tricarboxylate[5]
Molecular Formula	C ₆ H ₁₇ N ₃ O ₇ [6][7]
Linear Formula	HOC(CO ₂ NH ₄)(CH ₂ CO ₂ NH ₄) ₂ [1][4]

Common Synonyms:

- Ammonium citrate[2]
- Citric acid triammonium salt[1][4]
- Triammonium citrate[2][3]
- Tribasic ammonium citrate
- E380[5]

Physicochemical Properties

The physical and chemical properties of tribasic ammonium citrate are fundamental to its application in various experimental and industrial settings.

Property	Value	References
Molecular Weight	243.22 g/mol	[1][4]
Appearance	White crystalline powder/solid	[6][7]
Melting Point	~185 °C (with decomposition)	[7][8]
Boiling Point	100 °C	[4][8]
Density	1.0 g/mL at 25 °C	[4][8]
Solubility in Water	Freely soluble (>1000 g/L)	[7][8]
pH (5% aqueous solution)	6.0 - 8.0	[7]
pKa Values (of Citric Acid at 25°C)	pKa ₁ = 3.13, pKa ₂ = 4.76, pKa ₃ = 6.40	[7]

Applications in Research and Development

Tribasic ammonium citrate is utilized in a multitude of applications owing to its properties as a buffering agent, chelating agent, and emulsifier.[6][8]

- **Pharmaceuticals:** It serves as a buffering agent to maintain a stable pH in drug formulations, which is critical for the solubility, stability, and bioavailability of active pharmaceutical ingredients (APIs).[9] Its chelating properties also allow it to act as a stabilizer by binding to trace metal ions that could catalyze the degradation of sensitive APIs.[9]
- **Analytical Chemistry:** It is a key reagent in the determination of phosphate content in fertilizers.[8][10] The citrate-soluble phosphorus content is a standard measure of phosphate availability to plants.[11]
- **Nanotechnology:** It is used as a precursor in the synthesis of nitrogen-doped carbon quantum dots (N-CQDs).[12] These nanomaterials have applications in bioimaging, sensing, and the development of light-emitting diodes (LEDs).[4]
- **Surface Cleaning and Metal Treatment:** As an effective chelating agent, it is used to remove metal stains and surface dirt from various materials, including metals, marble, and even paintings in art conservation.[13][14] It is also a component of anti-rust agents.[6]

- Food Industry: It is used as a food additive (E380), primarily as a buffering agent and emulsifier.[\[5\]](#)

Experimental Protocols

Detailed methodologies for key applications of tribasic ammonium citrate are provided below.

This protocol describes a one-pot hydrothermal synthesis of N, F-CDs for use as fluorescent probes, for example, in the detection of hypochlorite ions.[\[3\]](#)

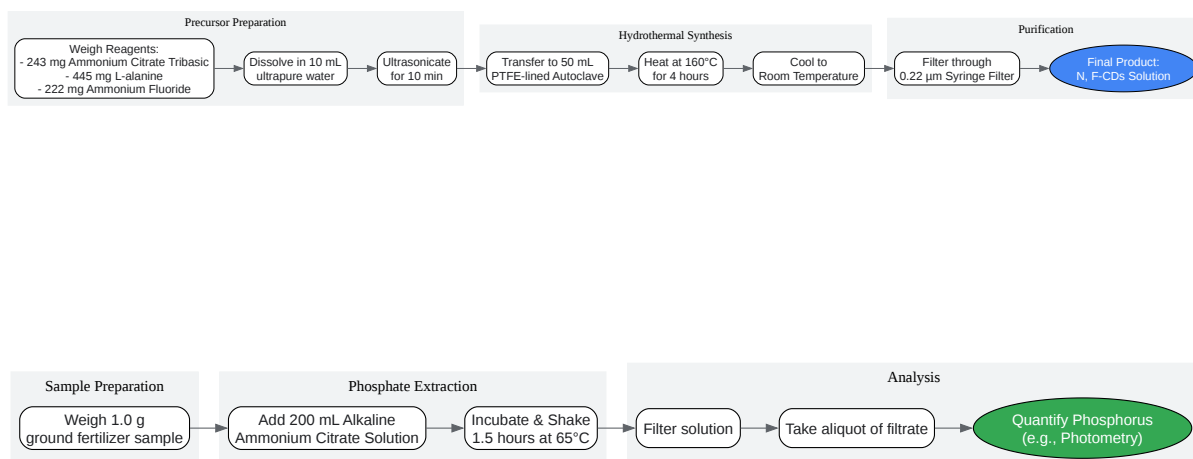
Materials:

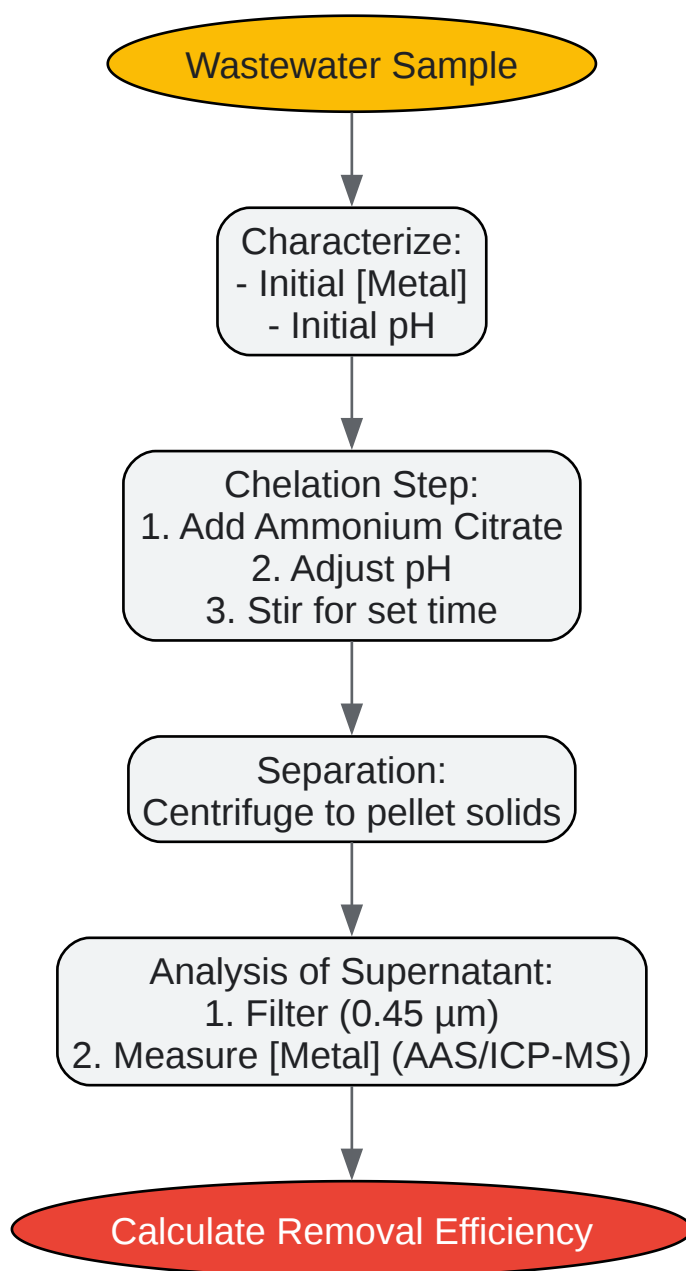
- Tribasic ammonium citrate
- L-alanine
- Ammonium fluoride
- Ultrapure water
- Polytetrafluoroethylene-lined autoclave (50 mL)
- Oven
- 0.22 μm syringe filter

Procedure:

- Add 243 mg of tribasic ammonium citrate, 445 mg of L-alanine, and 222 mg of ammonium fluoride to 10 mL of ultrapure water.[\[3\]](#)
- Mix the solution thoroughly by ultrasonication for 10 minutes.[\[3\]](#)
- Transfer the mixture to a 50 mL polytetrafluoroethylene-lined autoclave.[\[3\]](#)
- Heat the autoclave in an oven at 160°C for 4 hours.[\[3\]](#)
- Allow the autoclave to cool naturally to room temperature.[\[3\]](#)

- Purify the resulting solution by passing it through a 0.22 μm syringe filter to remove larger particles.[3]
- The purified solution contains the N, F-CDs and can be characterized or used for subsequent applications, such as fluorescence spectroscopy.[3]





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- To cite this document: BenchChem. [An In-depth Technical Guide to Tribasic Ammonium Citrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12063554/docs#an-in-depth-technical-guide-to-tribasic-ammonium-citrate\]](https://www.benchchem.com/product/b12063554/docs#an-in-depth-technical-guide-to-tribasic-ammonium-citrate)

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